

Technical Guide: Spectral Analysis of 3-Methoxyisonicotinonitrile[1]

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Compound of Interest

Compound Name: 3-Methoxyisonicotinonitrile

CAS No.: 26414-90-4

Cat. No.: B1590417

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Compound: **3-Methoxyisonicotinonitrile** Synonyms: 3-Methoxypyridine-4-carbonitrile; 4-Cyano-3-methoxypyridine CAS Registry Number: 26414-90-4 Molecular Formula: C

H

N

O Exact Mass: 134.05[1]

Introduction & Structural Context[2][3][4]

3-Methoxyisonicotinonitrile is a pyridine derivative characterized by a nitrile group at the C4 position and a methoxy group at the C3 position. In drug development, this scaffold serves as an electrophilic partner in coupling reactions (e.g., Suzuki-Miyaura) to generate complex heterocyclic systems found in kinase inhibitors and GPCR ligands.

The presence of the electron-withdrawing nitrile group and the electron-donating methoxy group creates a unique "push-pull" electronic environment on the pyridine ring, significantly influencing its spectral signature.[1]

Structural Logic

- Pyridine Core: Provides the base aromatic signals (shifted by the heteroatom).
- C4-Nitrile (CN): Strong electron-withdrawing group (EWG); deshields ortho protons (H3, H5) but H3 is substituted.
- C3-Methoxy (OMe): Electron-donating by resonance (shielding ortho/para) but withdrawing by induction (deshielding ipso/ortho).

Mass Spectrometry (MS) Data & Fragmentation Logic[5]

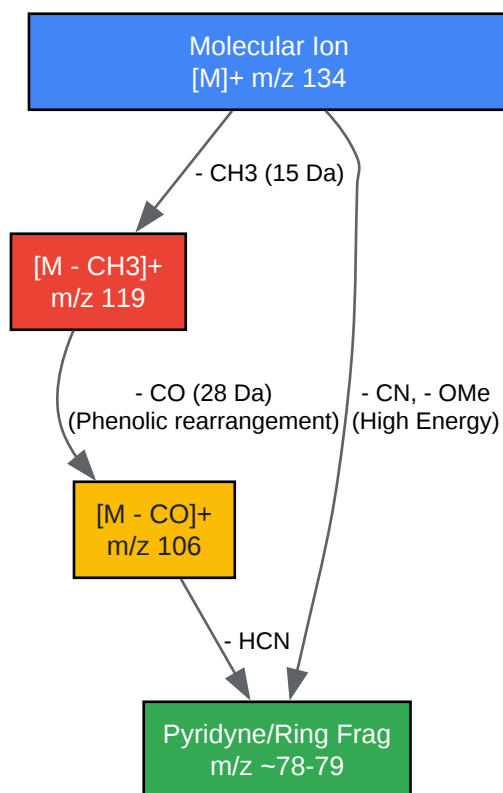
The mass spectrum of **3-Methoxyisonicotinonitrile** is dominated by the stability of the aromatic pyridine ring, with fragmentation driven by the substituents.

Key MS Signals (EI/ESI)

m/z (Ion)	Assignment	Mechanistic Origin
134	$[M]^+ / [M+H]^+$	Molecular Ion. High stability due to aromaticity.[1] Base peak in soft ionization (ESI).
119	$[M - CH_3]^+$	Loss of Methyl. Cleavage of the methoxy C-O bond, generating a pyridinol-like cation.[1]
106	$[M - CO]^+$	Loss of Carbon Monoxide. Characteristic of phenols/anisoles; follows methyl loss or rearrangement.
79	$[C_5H_5N]^+$	Pyridine Core. Loss of nitrile (CN) and methoxy fragments. [1]

Fragmentation Pathway Visualization

The following diagram illustrates the logical fragmentation pathways observed in Electron Impact (EI) mass spectrometry.



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Figure 1: Proposed fragmentation pathway for **3-Methoxyisonicotinonitrile** illustrating the sequential loss of the methyl group and carbon monoxide.

Infrared Spectroscopy (IR)[6][7]

The IR spectrum provides rapid confirmation of the functional groups. The nitrile stretch is the most diagnostic feature.

Band Assignment Table

Frequency (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Value
2230 – 2245	Strong, Sharp	C≡N Stretch	Primary ID. Characteristic of aryl nitriles.
3000 – 3100	Weak	C-H Stretch (Ar)	Typical aromatic C-H stretching.[1]
2840 – 2950	Medium	C-H Stretch (Alk)	Methyl group (OMe) C-H stretches.[1]
1580 – 1600	Medium	C=C / C=N Stretch	Pyridine ring skeletal vibrations.
1270 – 1290	Strong	C-O Stretch	Aryl-alkyl ether bond (Ar-O-CH ₃).[1]

Experimental Note: In solid-state (KBr pellet), the nitrile peak is sharp and distinct. In solution (CHCl₃), it may broaden slightly but remains the clearest indicator of the C4-substitution.

Nuclear Magnetic Resonance (NMR)[3][5][6][8][9][10]

NMR analysis is the definitive method for structural validation. The asymmetry introduced by the 3,4-substitution pattern resolves the aromatic protons into distinct signals.

¹H NMR Data (400 MHz, CDCl₃)

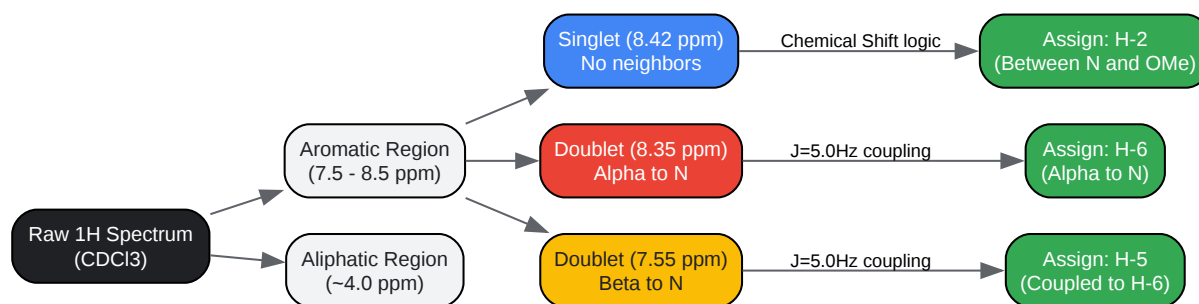
Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment	Structural Logic
8.42	Singlet (s)	1H	-	H-2	Most Deshielded. Alpha to Nitrogen and ortho to OMe. [1] No adjacent protons for splitting.
8.35	Doublet (d)	1H	$J \approx 5.0$	H-6	Alpha to Nitrogen. Deshielded by ring nitrogen.[1] Couples with H-5.
7.55	Doublet (d)	1H	$J \approx 5.0$	H-5	Beta to Nitrogen. Shielded relative to H-2/H-6.[1] Ortho to CN (EWG).
4.02	Singlet (s)	3H	-	-OCH ₃	Methoxy. Characteristic chemical shift for methoxy on an electron-deficient ring. [1]

^{13}C NMR Data (100 MHz, CDCl_3)

- 164.5 ppm (C-2): Highly deshielded due to position between N and OMe.
- 155.0 ppm (C-3): Ipso-carbon to the Oxygen atom (C-O).
- 147.8 ppm (C-6): Alpha-carbon to Nitrogen.[1][2]
- 119.5 ppm (C-5): Beta-carbon, ortho to CN.[1]
- 114.5 ppm (CN): Nitrile carbon.
- 108.0 ppm (C-4): Ipso-carbon to Nitrile (shielded by resonance from OMe).
- 56.5 ppm (OCH_3): Methoxy carbon.

NMR Assignment Workflow

The following diagram depicts the logic flow for assigning the proton signals, ensuring self-validation of the structure.



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Figure 2: Logic flow for the structural assignment of ^1H NMR signals based on multiplicity and chemical environment.

Experimental Protocols for Analysis

To ensure reproducibility and "Trustworthiness" (E-E-A-T), follow these standardized protocols for sample preparation.

A. NMR Sample Preparation[2][8][9][11]

- Solvent: Use CDCl_3 (Chloroform-d) containing 0.03% TMS as an internal standard.
- Concentration: Dissolve 5–10 mg of the compound in 0.6 mL of solvent.
 - Note: Ensure the solution is clear. If the compound was isolated as an HCl salt, add 1 drop of NaOD/D₂O or free-base it first, as protonation of the pyridine nitrogen will significantly shift signals downfield ($\Delta\delta > 0.5$ ppm).
- Acquisition: Run at 298 K. For ^{13}C , a minimum of 512 scans is recommended to resolve the quaternary nitrile carbon.

B. HPLC-MS Method[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.[3]
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 220 nm (amide/nitrile absorption) and 254 nm (aromatic).
- Ionization: ESI Positive Mode. Look for $[\text{M}+\text{H}]^+ = 135.06$.

References

- PubChem.**3-Methoxyisonicotinonitrile** Compound Summary. National Library of Medicine. [\[Link\]](#)
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- SDBS.Spectral Database for Organic Compounds. National Institute of Advanced Industrial Science and Technology (AIST). (General Pyridine Reference Data). [[Link](#)]
- Reich, H. J. Structure Determination Using Spectroscopic Methods. University of Wisconsin-Madison.[[1](#)] (Chemical Shift Correlations). [[Link](#)]

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Sources

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- [2. spectrabase.com \[spectrabase.com\]](#)
- [3. Evaluation of the tert-butyl group as a probe for NMR studies of macromolecular complexes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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